Anhydrous Aluminum Bromide ($AlBr_3$): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Aluminium bromide*

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Introduction

Anhydrous aluminum bromide ($AlBr_3$) is a versatile and highly reactive Lewis acid of significant interest in organic synthesis and various industrial processes. Its strong electron-accepting character makes it an effective catalyst for a range of chemical transformations, most notably Friedel-Crafts reactions. This technical guide provides an in-depth overview of the core physical and chemical properties of anhydrous $AlBr_3$, detailed experimental protocols for its synthesis and key reactions, and essential safety and handling procedures.

Physical Properties of Anhydrous $AlBr_3$

Anhydrous aluminum bromide is a colorless to white or pale yellow crystalline solid.[1][2] It is a hygroscopic and sublimable solid.[1] In its anhydrous form, it can appear as a white to yellowish-red, lumpy solid with a pungent odor.[3][4]

Quantitative Physical Data

The key physical properties of anhydrous aluminum bromide are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$AlBr_3$	[3]
Molecular Weight	266.69 g/mol	[3][5]
Appearance	White to pale yellow/yellowish-red crystalline solid/powder	[1][3]
Odor	Pungent	[3][5]
Melting Point	97.5 °C	[2][3][5][6]
Boiling Point	255 °C	[2][3][5]
Density	3.2 g/cm^3	[5]
Vapor Pressure	1 mm Hg at 81.3 °C	[3]
Crystal Structure	Monoclinic	[7]

Chemical Properties and Reactivity

The chemical behavior of anhydrous $AlBr_3$ is dominated by its strong Lewis acidity and its high reactivity towards moisture.

- Lewis Acidity: As a potent Lewis acid, $AlBr_3$ readily accepts electron pairs, making it an excellent catalyst for various organic reactions, particularly Friedel-Crafts alkylation and acylation.[8]
- Reactivity with Water: Anhydrous aluminum bromide reacts violently with water in an exothermic reaction, hydrolyzing to form aluminum hydroxide and hydrobromic acid (HBr).[2] It fumes in moist air due to this reaction.[3]
- Solubility: It is highly soluble in water, where it hydrolyzes, and is also soluble in many organic solvents, including methanol, diethyl ether, and acetone.[2][7]

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- Dimerization: In the solid state, in non-coordinating solvents, in the melt, and in the gas phase, aluminum bromide exists predominantly as the dimer Al_2Br_6.[7] This dimer consists of two $AlBr_4$ tetrahedra sharing a common edge.[7] At high temperatures, the dimer dissociates into the monomeric $AlBr_3$ form.[7]
- Reactions with Organic Compounds: It is a key catalyst in Friedel-Crafts reactions, facilitating the formation of carbon-carbon bonds.[8] It can also act as a brominating agent.[8]
- Thermal Stability: $AlBr_3$ is thermally stable and can be heated to high temperatures without decomposition, making it suitable for high-temperature applications.[8]

Experimental Protocols

Synthesis of Anhydrous Aluminum Bromide

The direct reaction of metallic aluminum with elemental bromine is a common method for the laboratory synthesis of anhydrous $AlBr_3$.[1]

Materials:

- Aluminum granules or foil
- Liquid bromine
- Anhydrous solvent (e.g., hexane)
- Reaction flask with a dropping funnel and reflux condenser
- Heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

- Set up the reaction apparatus under an inert atmosphere to exclude moisture.
- Place the aluminum metal in the reaction flask.

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- Slowly add liquid bromine to the aluminum via the dropping funnel. The reaction is highly exothermic and may require initial gentle heating to start.[3]
- Control the rate of bromine addition to maintain a steady reaction.
- After the addition is complete, the resulting aluminum bromide can be purified by distillation or sublimation.

Determination of Melting Point for a Hygroscopic Solid

Due to its hygroscopic nature, special care must be taken when determining the melting point of anhydrous $AlBr_3$.

Materials:

- Anhydrous $AlBr_3$ sample
- Capillary tubes
- Melting point apparatus
- Glove box or dry bag
- Sealing torch or flame

Procedure:

- All sample manipulations should be performed in a glove box or under a dry, inert atmosphere.
- Quickly load the finely powdered anhydrous $AlBr_3$ into a capillary tube.
- If the sample is highly sensitive, the open end of the capillary tube should be sealed using a flame.[7]
- Place the sealed capillary tube into the melting point apparatus.
- Heat the sample at a steady and slow rate, especially near the expected melting point, to ensure an accurate reading.[2][9]

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- Record the temperature range from the first appearance of liquid to the complete liquefaction of the solid.[9]

Friedel-Crafts Acylation of Benzene

Anhydrous $AlBr_3$ is an effective catalyst for the acylation of aromatic compounds. The following is a general procedure for the acylation of benzene with acetyl chloride.

Materials:

- Anhydrous aluminum bromide (catalyst)
- Benzene (substrate)
- Acetyl chloride (acylating agent)
- Anhydrous solvent (e.g., dichloromethane)
- Reaction flask with a stirrer, dropping funnel, and reflux condenser under an inert atmosphere
- Ice bath
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

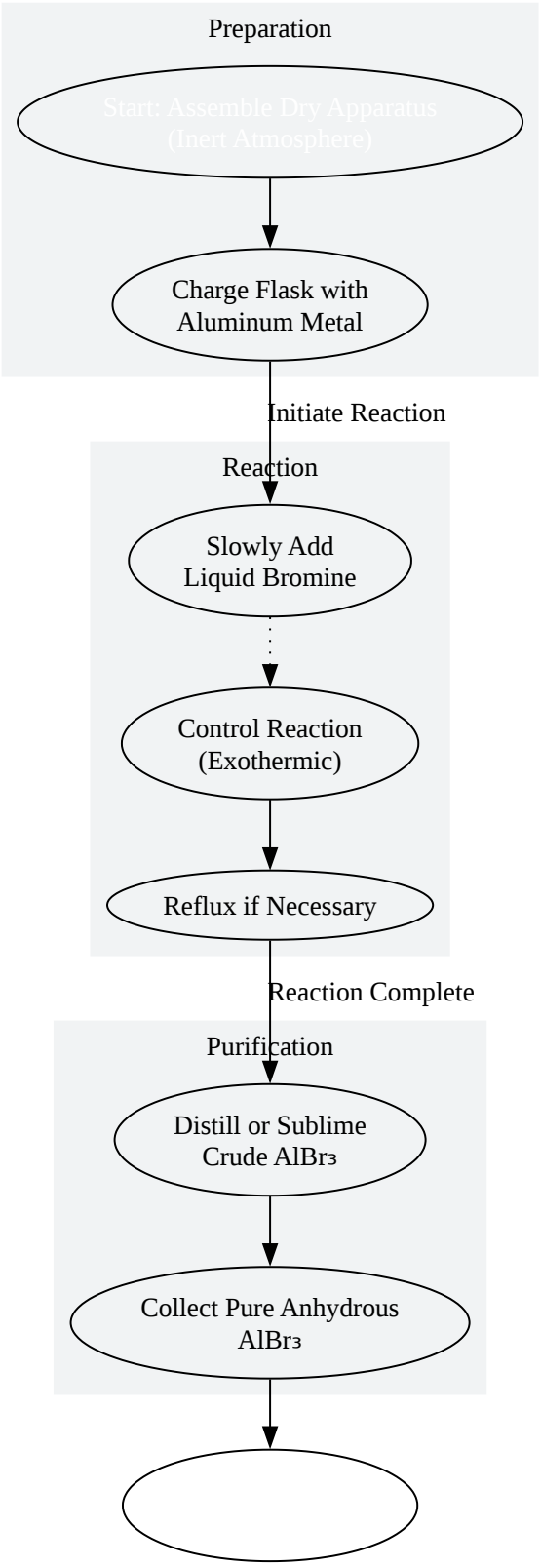
- In a flask under an inert atmosphere, suspend anhydrous $AlBr_3$ in the anhydrous solvent and cool the mixture in an ice bath.
- Slowly add acetyl chloride to the stirred suspension.
- After the formation of the acylium ion complex, slowly add benzene to the reaction mixture.
- Once the addition is complete, remove the ice bath and allow the reaction to proceed at room temperature.

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- The reaction is quenched by carefully pouring the mixture into a beaker of ice and concentrated HCl.[10]
- The organic layer is separated, washed (e.g., with sodium bicarbonate solution), dried, and the solvent is removed to yield the crude product (acetophenone).[10]
- The product can be further purified by distillation.[10]

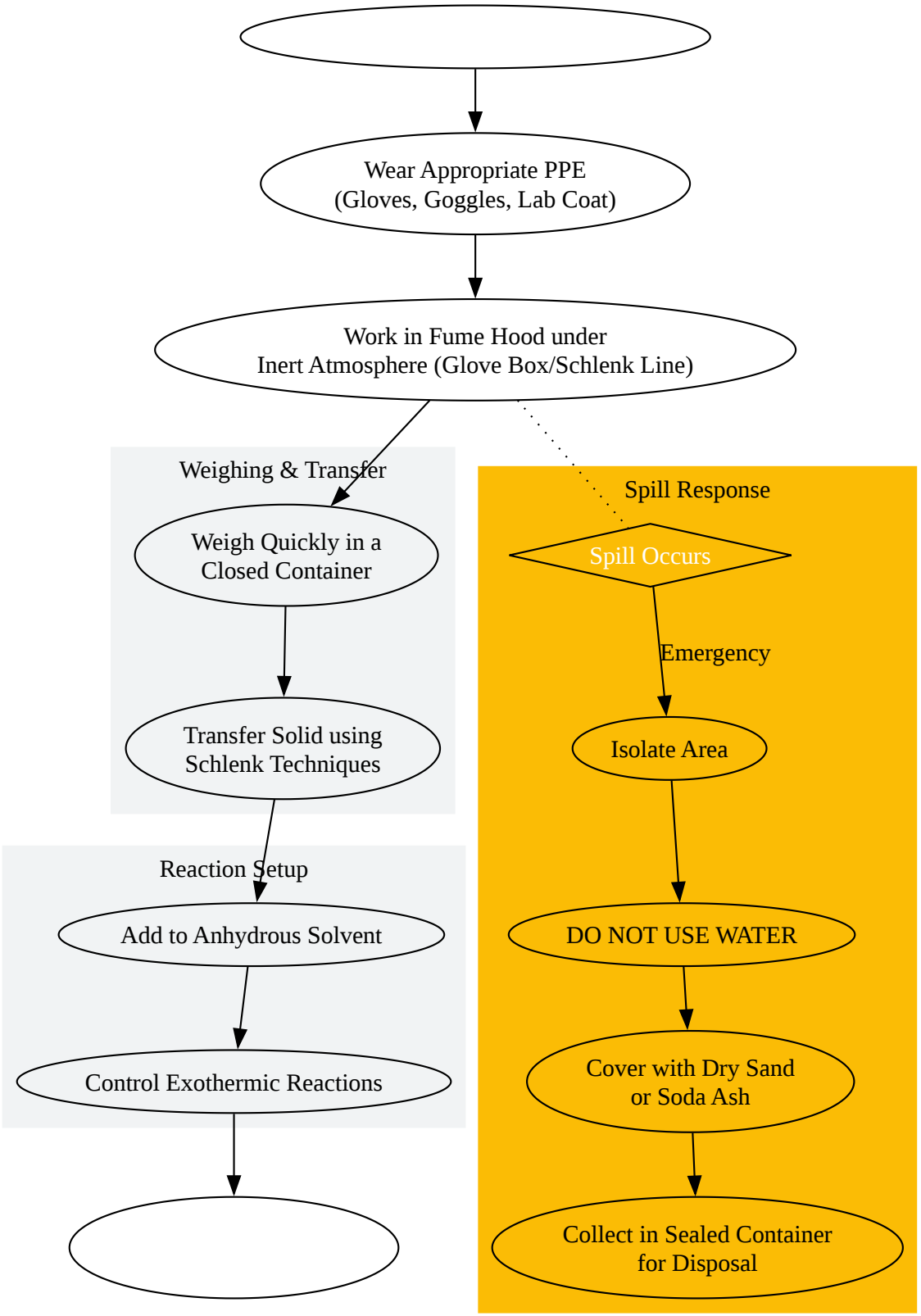
Mandatory Visualizations

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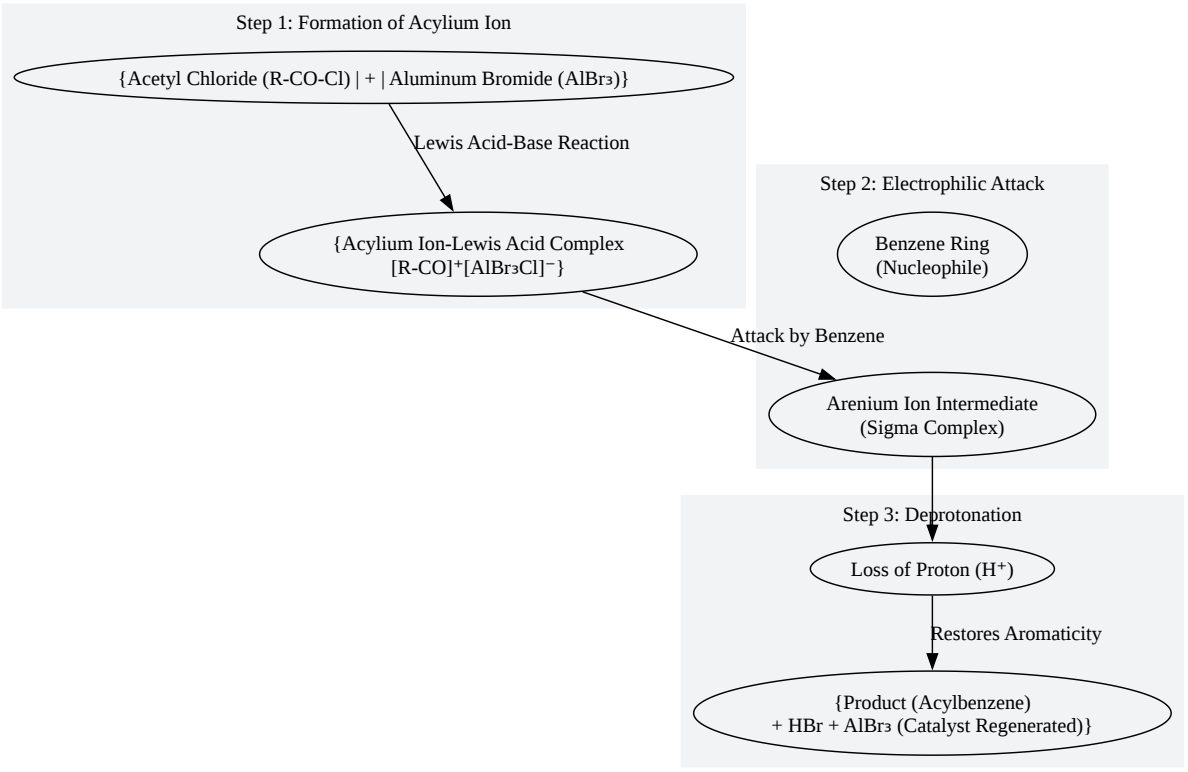
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